

4-(N-Boc-phenylaminomethyl)benzeneboronic acid pinacol ester safety and handling

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Compound of Interest

Compound Name: 4-(N-Boc-phenylaminomethyl)benzeneboronic acid pinacol ester

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An In-Depth Technical Guide to the Safe Handling of 4-(N-Boc-phenylaminomethyl)benzeneboronic Acid Pinacol Ester

This guide provides comprehensive safety and handling protocols for **4-(N-Boc-phenylaminomethyl)benzeneboronic acid pinacol ester**. It is intended for researchers, chemists, and drug development professionals who utilize this versatile building block in organic synthesis. The protocols and insights herein are synthesized from established safety data and best laboratory practices to ensure user safety and experimental integrity.

Introduction: A Key Reagent in Modern Synthesis

4-(N-Boc-phenylaminomethyl)benzeneboronic acid pinacol ester is a bifunctional organic compound of significant interest in medicinal chemistry and materials science. Its structure incorporates a Boc-protected amine and a boronic acid pinacol ester, making it a valuable intermediate for Suzuki-Miyaura cross-coupling reactions and other palladium-catalyzed transformations.^{[1][2]} These reactions are fundamental to constructing the complex carbon skeletons of new pharmaceutical agents and functional materials.^{[1][2]} Recent studies have even explored its use in developing advanced, responsive drug delivery systems.^[3]

Given its reactivity and powdered form, a thorough understanding of its chemical hazards and proper handling procedures is paramount. This guide moves beyond mere procedural steps to

explain the causality behind each recommendation, empowering scientists to work safely and effectively.

Chemical and Physical Identity

Correctly identifying the reagent is the foundational step for safety. The pinacol ester group provides stability compared to the free boronic acid, while the tert-butyloxycarbonyl (Boc) group protects the amine functionality, preventing unwanted side reactions. This Boc group is notably sensitive to acidic conditions.

Property	Value
Chemical Name	tert-Butyl ((4-(4,4,5,5-tetramethyl-1,3,2-dioxaborolan-2-yl)phenyl)methyl)carbamate
Common Synonyms	4-((N-Boc-amino)methyl)phenylboronic acid pinacol ester
CAS Number	330794-35-9
Molecular Formula	C ₁₈ H ₂₈ BNO ₄
Molecular Weight	333.23 g/mol
Appearance	Solid

Hazard Identification and GHS Classification

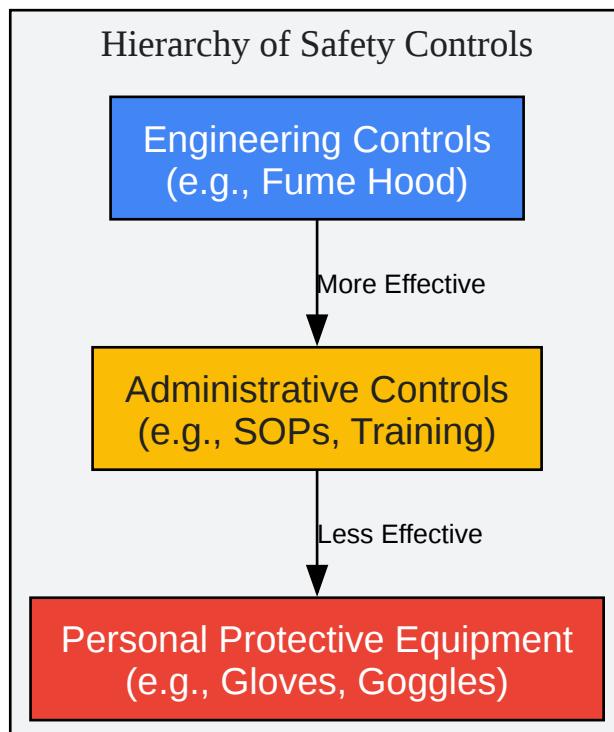
Like many boronic acid derivatives, this compound is classified as an irritant. The primary hazards stem from its potential to irritate the skin, eyes, and respiratory system upon contact or inhalation.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

The causality for this irritation lies in the nature of the boron atom. Although stabilized by the pinacol ester, the boron center retains some Lewis acidic character, allowing it to interact with biological nucleophiles (such as water or amine groups in proteins) on mucous membranes, skin, and in the respiratory tract. This interaction can trigger an inflammatory response, leading to irritation.

GHS Classification	Details
Pictogram	GHS07 (Exclamation Mark)
Signal Word	Warning[4][8][9]
Hazard Statements	H315: Causes skin irritation.[4][5][7] H319: Causes serious eye irritation.[4][5][7] H335: May cause respiratory irritation.[4][5][7]
Precautionary Statements	P261, P264, P280, P302+P352, P305+P351+P338, P304+P340, P403+P233, P501[4][6][7][10][11]

Exposure Control and Personal Protective Equipment (PPE)

A multi-layered approach to exposure prevention is critical. The "Hierarchy of Controls" is the established framework for this, prioritizing systemic changes over reliance on individual protection.



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Caption: Hierarchy of Controls for laboratory safety.

Engineering Controls (First Line of Defense)

- Fume Hood: Always handle **4-(N-Boc-phenylaminomethyl)benzeneboronic acid pinacol ester** inside a certified chemical fume hood. This is the most critical control measure. The rationale is to contain the solid particulates at the source, preventing them from becoming airborne and being inhaled or settling on surfaces.[9][12]
- Ventilation: Ensure the laboratory has adequate general ventilation to dilute any fugitive emissions.

Personal Protective Equipment (PPE) (Last Line of Defense)

- Eye Protection: Wear chemical safety goggles that conform to EN166 (EU) or ANSI Z87.1 (US) standards.[5][13] Standard safety glasses do not provide a sufficient seal to protect against fine dust.
- Hand Protection: Wear nitrile or other chemically resistant gloves.[11][13] Inspect gloves for tears or holes before use. Remove gloves using the proper technique to avoid skin contamination and wash hands thoroughly after handling.
- Skin and Body Protection: A standard laboratory coat should be worn and kept fully fastened. Ensure it is made of a suitable material to resist chemical splashes.
- Respiratory Protection: For situations where dust generation is unavoidable despite engineering controls (e.g., cleaning up a large spill), a NIOSH-approved N95 respirator or equivalent should be used.

Protocols for Safe Handling and Storage

Adherence to a standardized workflow minimizes risk and ensures the quality of the reagent is not compromised.

Experimental Protocol: Weighing and Dispensing

- Preparation: Before retrieving the compound, verify the fume hood is functioning correctly. Prepare all necessary equipment (spatulas, weigh paper/boat, container for the reaction).
- Don PPE: Put on all required PPE as detailed in Section 3.
- Transfer: Retrieve the container from storage. Perform all manipulations deep within the fume hood. Open the container and carefully transfer the desired amount of the solid using a clean spatula. Avoid tapping or shaking the container, which can aerosolize the fine powder.
- Weighing: Tare the weigh boat on the balance, add the compound, and record the mass. Promptly and securely close the main container.
- Cleanup: Carefully fold the weigh paper to contain the powder during transfer to the reaction vessel. Dispose of any contaminated consumables (e.g., weigh paper, wipes) in a designated solid hazardous waste container. Wipe down the spatula and any affected surfaces with a damp cloth or towel to collect residual dust.

Storage Requirements

Proper storage is crucial for both safety and maintaining the chemical's integrity.

- Conditions: Store in a cool, dry, and well-ventilated place.[\[4\]](#)[\[13\]](#) The container must be kept tightly closed to prevent exposure to moisture and air.[\[4\]](#)
- Rationale: Boronic acid pinacol esters can be susceptible to hydrolysis upon prolonged exposure to moisture, which would cleave the ester and affect its reactivity in subsequent reactions.
- Incompatibilities: Segregate from strong oxidizing agents, strong acids, and strong bases. [\[10\]](#)[\[14\]](#) Strong acids can cleave the Boc protecting group, while strong oxidizers can degrade the entire molecule.
- Classification: This compound is typically classified as a combustible solid (Storage Class 11).

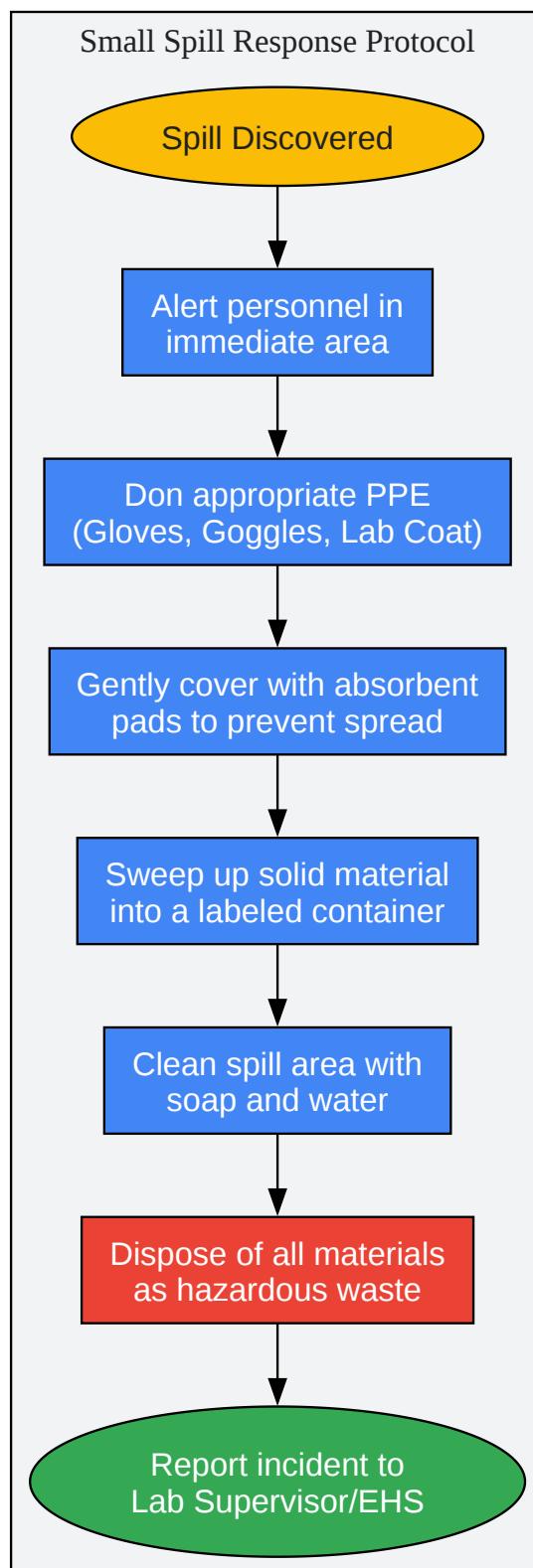
Emergency Procedures and First Aid

In the event of an exposure or spill, a rapid and informed response is essential.

First Aid Measures

Exposure Route	First Aid Protocol
Inhalation	Immediately move the person to fresh air. If breathing is difficult or stops, provide artificial respiration. Seek medical attention.[4][6][13]
Skin Contact	Remove contaminated clothing. Immediately wash the affected area with plenty of soap and water for at least 15 minutes. If skin irritation persists, seek medical advice.[4][6][15]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[4][6][15]
Ingestion	Do NOT induce vomiting. Rinse mouth thoroughly with water. Never give anything by mouth to an unconscious person. Seek medical attention.[13][14]

Accidental Release Measures (Small Spill)



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Caption: A workflow for responding to a small laboratory spill.

- Evacuate & Alert: Alert others in the immediate vicinity.
- Ventilate: Ensure the spill occurs within a fume hood or a well-ventilated area.
- Protect: Wear the appropriate PPE, including gloves, goggles, and a lab coat.
- Contain & Clean: Avoid raising dust.[\[12\]](#) Gently sweep up the spilled solid and place it into a clearly labeled, sealable container for hazardous waste.[\[4\]](#)[\[10\]](#) Do not use a dry brush, as this can aerosolize the powder.
- Decontaminate: Wipe the spill area with a wet paper towel or cloth, then clean with soap and water.
- Dispose: All cleanup materials must be disposed of as hazardous chemical waste.[\[16\]](#)

Stability and Reactivity Profile

- Chemical Stability: Stable under recommended storage conditions (cool, dry, tightly sealed).[\[17\]](#)
- Conditions to Avoid: Exposure to moisture, strong heat, and dust formation.[\[14\]](#)
- Incompatible Materials:
 - Strong Oxidizing Agents: Can cause vigorous reactions and decomposition.[\[5\]](#)[\[14\]](#)
 - Strong Acids: Can cause cleavage of the Boc-protecting group.[\[10\]](#)[\[14\]](#)
 - Strong Bases: May promote undesired side reactions.[\[10\]](#)[\[14\]](#)
- Hazardous Decomposition Products: Under combustion, it will emit toxic fumes, including carbon monoxide (CO), carbon dioxide (CO₂), nitrogen oxides (NO_x), and boron oxides.[\[5\]](#)[\[10\]](#)[\[15\]](#)

Waste Disposal

Chemical waste disposal is strictly regulated, and protocols must align with institutional, local, and national guidelines.

- General Principle: **4-(N-Boc-phenylaminomethyl)benzeneboronic acid pinacol ester** and any materials contaminated with it should be treated as hazardous chemical waste.[5][16]
- Procedure:
 - Collect all waste (unused reagent, contaminated materials) in a dedicated, properly labeled, and sealed hazardous waste container.[4][16]
 - Do not mix with other waste streams unless directed by an environmental health and safety (EHS) professional.[16]
 - Arrange for pickup and disposal through your institution's certified hazardous waste management program. A common disposal method for such organic compounds is controlled incineration in a facility equipped with scrubbers.[18]

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